

diSulfo-Cy3 Alkyne: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest		
Compound Name:	diSulfo-Cy3 alkyne	
Cat. No.:	B12279279	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safe handling, storage, and application of **diSulfo-Cy3 alkyne**, a water-soluble fluorescent dye crucial for biomolecular labeling through copper-catalyzed click chemistry. Adherence to these guidelines is essential to ensure personnel safety and maintain the integrity of experimental outcomes.

Chemical and Physical Properties

diSulfo-Cy3 alkyne is a bright, photostable, and hydrophilic fluorescent dye.[1] Its two sulfonate groups enhance its water solubility, making it an ideal reagent for labeling proteins, peptides, and oligonucleotides in aqueous environments without the need for organic cosolvents.[2] This minimizes the risk of protein denaturation and preserves biological activity. The terminal alkyne group allows for its covalent attachment to azide-modified biomolecules via a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction, also known as click chemistry.[2][3]

Quantitative Data Summary:



Property	Value	References
Molecular Formula	C33H38N3NaO7S2	[4]
Molecular Weight	675.8 g/mol	[4]
Excitation Maximum (λex)	548 - 555 nm	[4][5]
Emission Maximum (λem)	567 - 572 nm	[4][5]
Extinction Coefficient	~150,000 - 162,000 cm ⁻¹ M ⁻¹	[4][5]
Quantum Yield	~0.15	[4]
Solubility	Water, DMSO, DMF	[4]
Purity	≥ 95%	[4]

Safety and Handling

While specific safety data for **diSulfo-Cy3 alkyne** is not extensively documented, the safety precautions for similar cyanine dyes and alkyne-containing compounds should be strictly followed.

Hazard Identification:

Although not classified as a hazardous substance by all suppliers, some related compounds are identified as causing skin irritation, serious eye irritation, and respiratory tract irritation. It is prudent to handle **diSulfo-Cy3 alkyne** with care to avoid direct contact.

Personal Protective Equipment (PPE):

- Gloves: Wear chemical-resistant gloves (e.g., nitrile) at all times. Gloves must be inspected before use and disposed of properly after handling the compound.
- Eye Protection: Use safety glasses with side-shields.
- Lab Coat: A standard laboratory coat should be worn to protect from skin contact.
- Respiratory Protection: If handling large quantities or if dust formation is likely, use a NIOSHapproved respirator.



Handling Procedures:

- Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any dust or aerosols.
- Avoid contact with skin and eyes.
- Prevent the formation of dust.
- · Keep away from sources of ignition.

First-Aid Measures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- After Skin Contact: Immediately wash the affected area with soap and plenty of water.
 Remove contaminated clothing. If irritation persists, consult a physician.
- After Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Storage and Stability

Proper storage is critical to maintain the chemical integrity and fluorescence of **diSulfo-Cy3** alkyne.

Storage Conditions:



Form	Temperature	Duration	Conditions	References
Solid	-20°C	Up to 24 months	In the dark, desiccated	[1]
Stock Solution in Solvent	-80°C	Up to 6 months	Protect from light	[6]
Stock Solution in Solvent	-20°C	Up to 1 month	Protect from light	[6]

Transportation:

The solid compound can be shipped at ambient temperature for up to three weeks without compromising its stability.[1]

Stability:

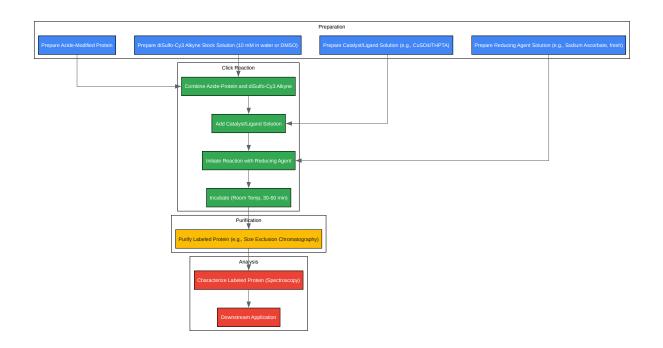
diSulfo-Cy3 alkyne is sensitive to light. Prolonged exposure should be avoided. Solutions should be prepared fresh before use.

Experimental Protocols

The primary application of **diSulfo-Cy3 alkyne** is the labeling of azide-modified biomolecules through a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction.

Experimental Workflow for Protein Labeling:





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Workflow for CuAAC labeling of proteins with diSulfo-Cy3 alkyne.



Detailed Methodology for Protein Labeling:

This protocol is a general guideline and may require optimization for specific proteins and applications.

Materials:

- Azide-modified protein in an amine-free buffer (e.g., PBS, pH 7.4)
- diSulfo-Cy3 alkyne
- · Anhydrous DMSO or nuclease-free water
- Copper(II) sulfate (CuSO4)
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA)
- Sodium ascorbate
- · Degassed, deionized water
- Purification column (e.g., size exclusion chromatography)

Procedure:

- Preparation of Stock Solutions:
 - diSulfo-Cy3 Alkyne (10 mM): Dissolve the required amount of diSulfo-Cy3 alkyne in anhydrous DMSO or water.
 - o Copper(II) Sulfate (20 mM): Dissolve CuSO4 in degassed, deionized water.
 - THPTA (100 mM): Dissolve THPTA in degassed, deionized water.
 - Sodium Ascorbate (300 mM): Prepare a fresh solution of sodium ascorbate in degassed,
 deionized water immediately before use. This solution is prone to oxidation.
- Reaction Setup:

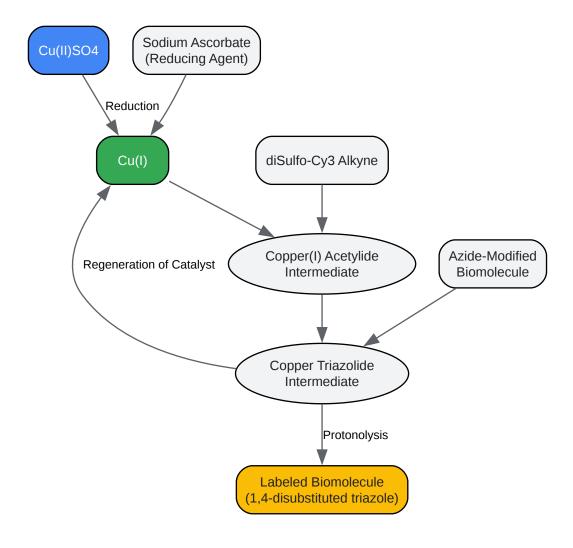


- In a microcentrifuge tube, combine the azide-modified protein solution and the diSulfo-Cy3 alkyne stock solution. The final concentration of the dye will depend on the desired dye-to-protein ratio (typically a 5-20 fold molar excess of dye is used).
- Add the THPTA solution to the reaction mixture and vortex briefly. A typical final concentration is 1 mM.
- Add the CuSO4 solution and vortex briefly. A typical final concentration is 0.25 mM. The molar ratio of THPTA to CuSO4 should be at least 4:1 to stabilize the Cu(I) ion.
- Initiation and Incubation:
 - Initiate the click reaction by adding the freshly prepared sodium ascorbate solution. A typical final concentration is 5 mM.
 - Vortex the reaction mixture briefly.
 - Protect the reaction from light and incubate at room temperature for 30-60 minutes. The reaction can also be performed at 4°C for a longer duration if the protein is sensitive to room temperature.
- Purification of the Labeled Protein:
 - Remove the unreacted dye and other reaction components by size exclusion chromatography (e.g., a PD-10 desalting column) or dialysis.
 - The labeled protein can be identified by its characteristic orange color.
- Characterization:
 - Determine the degree of labeling by measuring the absorbance of the purified protein at 280 nm (for protein concentration) and ~550 nm (for Cy3 concentration).

Signaling Pathway and Logical Relationship Diagram:

The following diagram illustrates the catalytic cycle of the copper-catalyzed azide-alkyne cycloaddition (CuAAC) reaction.





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Catalytic cycle of the CuAAC reaction.

By following these safety, handling, and experimental guidelines, researchers can effectively and safely utilize **diSulfo-Cy3 alkyne** for a wide range of biomolecular labeling applications in their research and development endeavors.

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